

# physical and chemical properties of 4-Nitro-2H-1,2,3-triazole

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## Compound of Interest

Compound Name: 4-Nitro-2H-1,2,3-triazole

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## 4-Nitro-2H-1,2,3-triazole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Nitro-2H-1,2,3-triazole** is a nitrogen-rich heterocyclic compound with the molecular formula  $C_2H_2N_4O_2$ . The presence of the energetic nitro group ( $-NO_2$ ) on the stable triazole ring makes it a molecule of significant interest, particularly in the field of energetic materials. Its high nitrogen content and positive heat of formation are desirable properties for the development of explosives and gas-generating systems.<sup>[1]</sup> Beyond this primary application, it also serves as a versatile building block in organic synthesis for the creation of more complex heterocyclic structures. This technical guide provides a detailed overview of the physical and chemical properties of **4-Nitro-2H-1,2,3-triazole**, its synthesis, reactivity, and safety considerations.

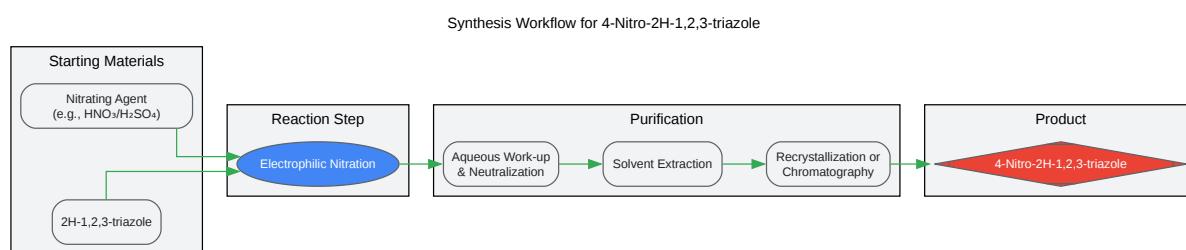
## Physicochemical Properties

A summary of the key physical and chemical properties of **4-Nitro-2H-1,2,3-triazole** is presented below. It is important to note that while some data is available from commercial suppliers and literature, comprehensive experimental characterization is not extensively documented in publicly accessible sources.

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>2</sub> N <sub>4</sub> O <sub>2</sub>	[1][2]
Molecular Weight	114.06 g/mol	[1][2]
CAS Number	14544-45-7	[1]
Density (predicted)	1.7 g/cm <sup>3</sup>	[1]
Melting Point	160-161 °C	[3]
IUPAC Name	4-nitro-2H-1,2,3-triazole	[1]
InChI Key	YXFWFUSVDJIVIV- UHFFFAOYSA-N	[1]
Solubility	Soluble in DMSO and Methanol	[3]

## Synthesis of 4-Nitro-2H-1,2,3-triazole

The most common and direct method for the synthesis of **4-Nitro-2H-1,2,3-triazole** is the electrophilic nitration of 2H-1,2,3-triazole.[1] This reaction involves the attack of a nitronium ion (NO<sub>2</sub><sup>+</sup>), typically generated from a mixture of a strong acid and a nitrate source, on the electron-rich triazole ring.



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A generalized workflow for the synthesis of **4-Nitro-2H-1,2,3-triazole**.

## Experimental Protocol: Nitration of 2H-1,2,3-triazole (Adapted from similar procedures)

### Materials:

- 2H-1,2,3-triazole
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , 98%)
- Fuming Nitric Acid ( $\text{HNO}_3$ , >90%)
- Crushed Ice
- Saturated Sodium Bicarbonate solution ( $\text{NaHCO}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) or Ethyl Acetate
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice-salt bath, dissolve 2H-1,2,3-triazole in concentrated sulfuric acid.
- Slowly add fuming nitric acid dropwise to the stirred solution, ensuring the temperature is maintained below 10 °C.
- After the addition is complete, continue stirring the reaction mixture at a low temperature for approximately one hour, then allow it to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture onto a generous amount of crushed ice.

- Neutralize the acidic solution by the slow and portion-wise addition of a saturated sodium bicarbonate solution until the pH is approximately 7.
- Extract the product from the aqueous mixture using a suitable organic solvent such as dichloromethane or ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.

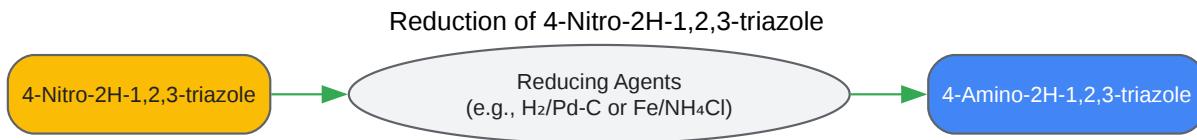
## Chemical Properties and Reactivity

The chemical behavior of **4-Nitro-2H-1,2,3-triazole** is largely dictated by the interplay between the electron-withdrawing nitro group and the heterocyclic triazole ring.

### Reduction of the Nitro Group

A key reaction of **4-Nitro-2H-1,2,3-triazole** is the reduction of the nitro group to an amino group, yielding **4-Amino-2H-1,2,3-triazole**. This transformation is a critical step for further functionalization of the molecule. Common methods for this reduction include:

- Catalytic Hydrogenation: Using hydrogen gas in the presence of a metal catalyst such as Palladium on carbon (Pd/C).
- Chemical Reduction: Employing reducing agents like iron powder in the presence of an acid, such as ammonium chloride.<sup>[1]</sup>



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Reduction of the nitro group to an amino group.

## Further Nitration

Under more forcing nitrating conditions, it is possible to introduce a second nitro group onto the triazole ring to form dinitro derivatives.[\[1\]](#)

## Spectroscopic Data

Detailed experimental spectra for **4-Nitro-2H-1,2,3-triazole** are not widely available. The following information is based on general spectroscopic principles and data for analogous compounds.

Spectroscopic Technique	Expected Observations
<sup>1</sup> H NMR	A single resonance is expected for the proton on the triazole ring. The exact chemical shift would depend on the solvent used.
<sup>13</sup> C NMR	Two signals are expected for the two carbon atoms in the triazole ring. The carbon atom attached to the nitro group would be significantly downfield.
IR Spectroscopy	Key vibrational bands are expected for the asymmetric and symmetric stretching of the nitro group (NO <sub>2</sub> ) in the regions of 1500-1600 cm <sup>-1</sup> and 1300-1400 cm <sup>-1</sup> , respectively. An N-H stretching vibration is anticipated above 3100 cm <sup>-1</sup> .

## Thermal Stability and Decomposition

While specific differential scanning calorimetry (DSC) or thermogravimetric analysis (TGA) data for **4-Nitro-2H-1,2,3-triazole** is not readily found in the literature, it is expected to exhibit a sharp exothermic decomposition at elevated temperatures, characteristic of energetic

materials.[4] Theoretical studies on similar nitrotriazoles suggest that the initial decomposition step is likely the cleavage of the C-NO<sub>2</sub> bond or rupture of the triazole ring.[4]

## Safety and Handling

Warning: The chemical, physical, and toxicological properties of **4-Nitro-2H-1,2,3-triazole** have not been thoroughly investigated.[5] As a nitro-containing heterocyclic compound, it should be handled with caution.

- Personal Protective Equipment (PPE): Safety glasses with side-shields, chemical-resistant gloves, and a lab coat should be worn at all times.[5]
- Handling: Avoid dust formation. Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. Keep the container tightly closed.[2]
- In case of exposure:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[5]
  - Skin: Wash off immediately with soap and plenty of water.[5]
  - Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.[5]
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[5]

Toxicity of Related Compounds: Studies on the related compound 3-nitro-1,2,4-triazol-5-one have indicated potential for testicular toxicity in animal models. While this data is not directly applicable to **4-Nitro-2H-1,2,3-triazole**, it highlights the need for caution when handling nitro-triazole derivatives.

## Conclusion

**4-Nitro-2H-1,2,3-triazole** is a valuable compound with significant potential, primarily as a precursor in the synthesis of high-energy materials. Its synthesis via the direct nitration of 2H-1,2,3-triazole is a well-established method. While there is a need for more comprehensive experimental data on its physicochemical and thermal properties, the available information provides a solid foundation for researchers and scientists working with this molecule. Due to its potential energetic nature and the limited toxicological data, strict adherence to safety protocols is essential when handling this compound.

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